

An In-depth Technical Guide to the Charge and Interaction of Trilysine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Trilysine*

Cat. No.: *B6595419*

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This guide provides a comprehensive overview of the physicochemical properties of **Trilysine**, focusing on its charge characteristics and molecular interactions. It is intended for researchers, scientists, and drug development professionals working with peptides and bioconjugates.

Physicochemical Properties of Trilysine

Trilysine is a peptide composed of three lysine residues linked by peptide bonds. The charge of **Trilysine** is primarily determined by the ionization state of its N-terminal amino group, C-terminal carboxyl group, and the epsilon-amino group (ϵ -NH₂) on the side chain of each lysine residue. The ionization of these groups is dependent on the pH of the surrounding environment.

Table 1: Estimated pKa Values of Ionizable Groups in **Trilysine**

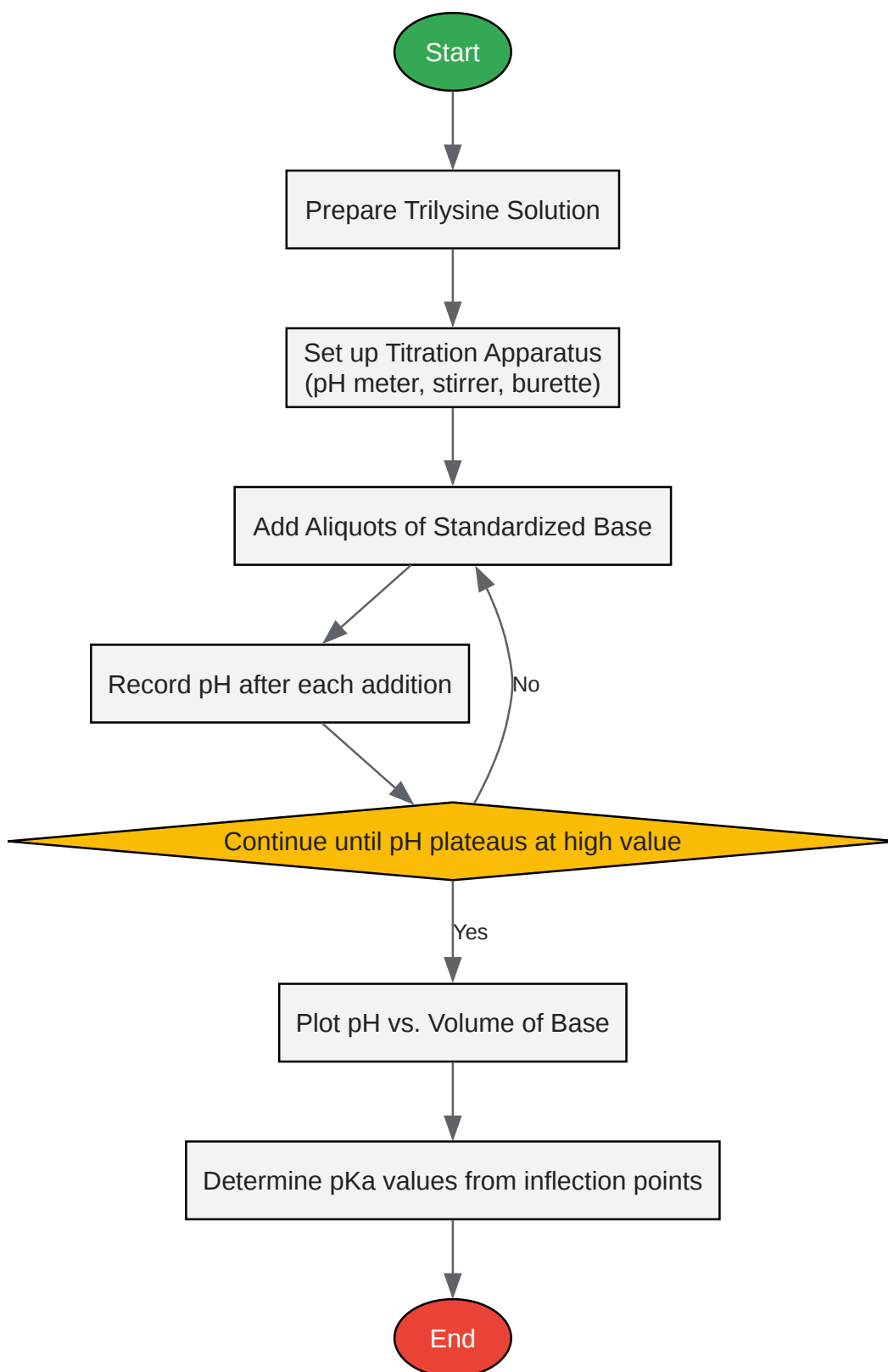
The pKa values of the ionizable groups in a peptide can be influenced by the local environment, including the presence of adjacent charged groups. The following table provides estimated pKa values for the functional groups in **Trilysine**.

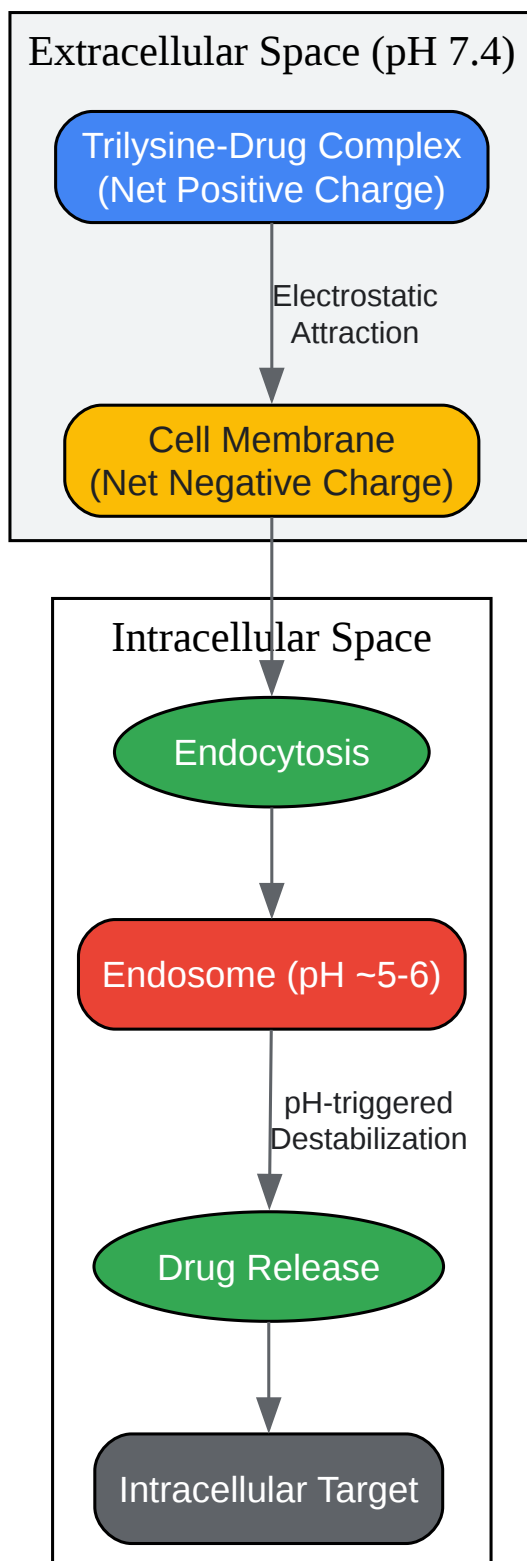
Ionizable Group	Estimated pKa	Charge when Protonated	Charge when Deprotonated
C-terminal α -carboxyl (-COOH)	~2.2	0	-1
N-terminal α -amino (-NH ₃ ⁺)	~9.0	+1	0
Lysine side chain ϵ -amino (-NH ₃ ⁺)	~10.5	+1	0

Protonation States and Net Charge

The net charge of **Trilysine** can be estimated at a given pH by considering the pKa of each ionizable group.^[1] When the pH is below the pKa, the group is predominantly protonated, and when the pH is above the pKa, it is predominantly deprotonated.^[2] **Trilysine** has one C-terminal carboxyl group, one N-terminal amino group, and three lysine side chain amino groups, for a total of five ionizable groups.

At physiological pH (~7.4), the C-terminal carboxyl group is deprotonated (-1 charge), while the N-terminal amino group and the three side-chain amino groups are protonated (+1 charge each). Therefore, the net charge of **Trilysine** at physiological pH is approximately +3.^[3]





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References

- 1. Acid-Base Chemistry of Peptides [webhost.bridgew.edu]
- 2. reddit.com [reddit.com]
- 3. organic chemistry - Why and when is lysine charged - Chemistry Stack Exchange [chemistry.stackexchange.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Charge and Interaction of Trilysine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6595419#understanding-the-charge-and-interaction-of-trilysine]

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